

Technical Guide: Spectral Analysis of 4-Bromo-2'-methylbenzophenone[1]

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Compound of Interest

Compound Name: 4-Bromo-2'-methylbenzophenone

CAS No.: 27428-59-7

Cat. No.: B1292354

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Executive Summary

4-Bromo-2'-methylbenzophenone is an unsymmetrical diaryl ketone characterized by a bromine atom at the para position of one ring and a methyl group at the ortho position of the second ring. This structural dichotomy creates unique spectral signatures: the ortho-methyl group induces steric inhibition of resonance, shifting the carbonyl infrared absorption, while the para-bromo substituent dictates the isotopic pattern in mass spectrometry.

- CAS Number: 27428-59-7[1][2][3][4][5]
- Molecular Formula: C₁₄H₁₁BrO[1]
- Molecular Weight: 275.14 g/mol [1][4]
- Key Application: Precursor for Suzuki-Miyaura cross-coupling reactions and synthesis of bioactive heterocycles.[1]

Infrared Spectroscopy (IR) Analysis[6][7][8][9][10]

Mechanistic Insight: The Ortho-Effect

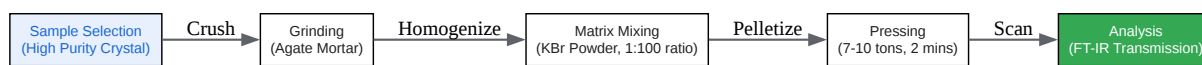
Unlike its para-substituted isomer (4-bromo-4'-methylbenzophenone), the 2'-methyl group in this molecule exerts significant steric hindrance.^[1] This forces the phenyl ring out of coplanarity with the carbonyl group, reducing π -conjugation. Consequently, the C=O bond order increases, leading to a hypsochromic shift (higher wavenumber) compared to typical benzophenones.

Predicted Spectral Data Table

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment / Notes
C=O[1][6] Stretch	1665 – 1675	Strong	Diagnostic Peak. Shifted +10-15 cm ⁻¹ higher than 4- methylbenzophenone (~1655 cm ⁻¹) due to steric twist (loss of conjugation).[1]
Aromatic C-H	3030 – 3080	Weak	C-H stretching vibrations of the phenyl rings.
Methyl C-H	2920 – 2980	Medium	Asymmetric and symmetric stretching of the ortho-methyl group.
C=C Aromatic	1580 – 1600	Medium	Ring skeletal vibrations.
C-Br Stretch	1010 – 1070	Strong	Characteristic aryl halide absorption in the fingerprint region. [1]
Ortho-Disubst.	730 – 770	Strong	Out-of-plane (OOP) bending for the 1,2- disubstituted ring.[1]
Para-Disubst.	800 – 850	Strong	OOP bending for the 1,4-disubstituted (bromo) ring.

Experimental Workflow: Sample Preparation

To ensure high-fidelity data acquisition, follow this solid-state sampling protocol:



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Figure 1: Standardized KBr pellet preparation workflow for solid diaryl ketones.

Mass Spectrometry (MS) Analysis[6][7][9][11][12]

Isotopic Signature

The presence of a single bromine atom provides an unmistakable isotopic fingerprint. The molecular ion (M^+) will appear as a doublet with a 1:1 intensity ratio separated by 2 mass units.

- M^+ (^{79}Br): m/z 274
- $M+2$ (^{81}Br): m/z 276

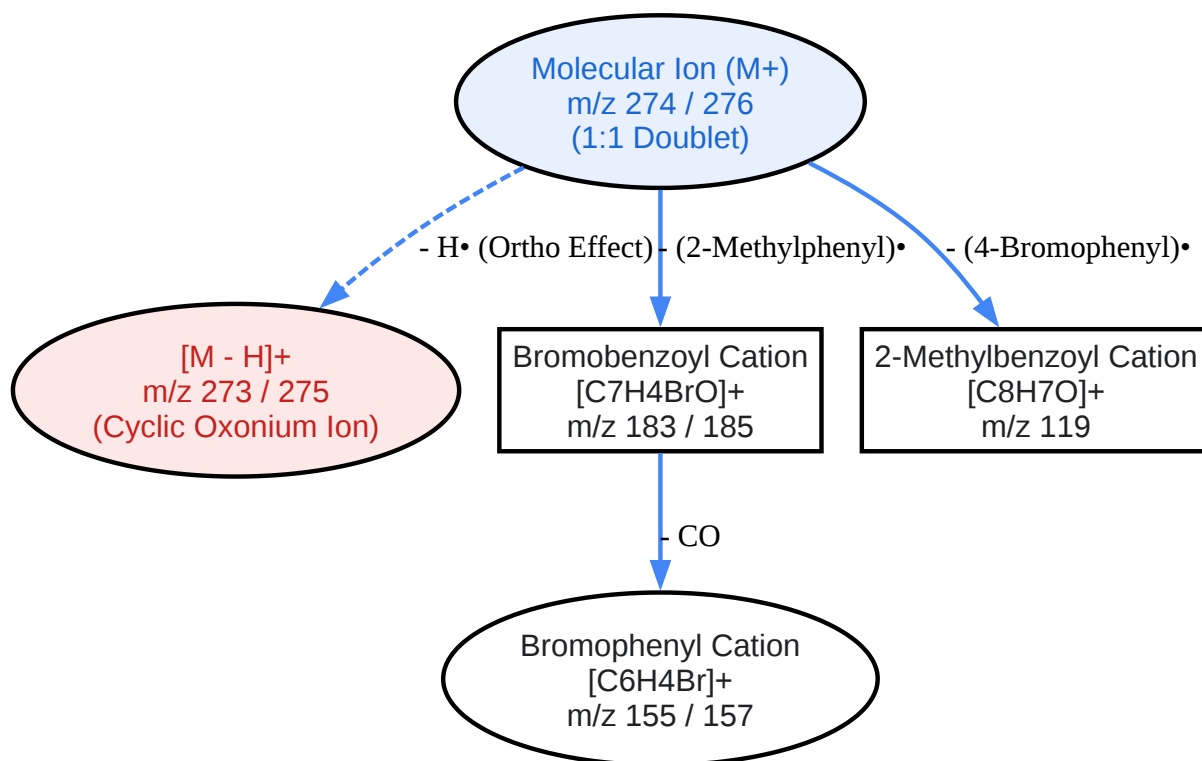
Fragmentation Pathways

The fragmentation is driven by alpha-cleavage adjacent to the carbonyl group. However, the ortho-methyl group enables a specific rearrangement pathway often observed in 2-methylbenzophenones, leading to the loss of a hydrogen atom or methyl radical.

Key Fragment Ions[1]

- m/z 274/276 (M^+): Molecular ion (Moderate intensity).[1]
- m/z 273/275 ($M-H$) $^+$: Base Peak candidate. The "Ortho Effect" allows intramolecular hydrogen transfer from the methyl group to the carbonyl oxygen, followed by cyclization or stabilization. This is often the base peak in 2-methylbenzophenone derivatives.[1]
- m/z 183/185 (Bromobenzoyl Cation): Formed by alpha-cleavage losing the methylphenyl ring.[1] Retains the Br doublet pattern.
- m/z 119 (Methylbenzoyl Cation): Formed by alpha-cleavage losing the bromophenyl ring.[1]
- m/z 91 (Tropylium Ion): Secondary fragmentation of the methylphenyl group.

Fragmentation Logic Diagram[1]



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Figure 2: Primary fragmentation pathways including the characteristic Ortho Effect.[1]

Synthesis & Purity Verification

For researchers synthesizing this compound, the most robust route to avoid isomer mixtures is the Grignard reaction:

- Reagents: 4-Bromophenylmagnesium bromide + 2-Methylbenzonitrile.
- Hydrolysis: Acidic hydrolysis of the intermediate imine salt yields the pure ketone.
- Purity Check:
 - TLC: 20% Ethyl Acetate in Hexanes.[1]

- Melting Point: Expected range 50–55 °C (low melting solid due to ortho-substitution disrupting crystal packing).[1]

References

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